

Application Note 1: Analysis of 2,4-D in Environmental Soil Samples

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Compound of Interest

Compound Name: 2,4-DA-6-FP

CAS No.: 4261-17-0

Cat. No.: B1227677

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This application note describes a rapid and efficient HPLC-UV method for the determination of 2,4-D in soil. The methodology utilizes a modified Soxhlet extraction for sample preparation, followed by reversed-phase HPLC for separation and quantification.

Experimental Protocol

1. Sample Preparation: Modified Soxhlet Extraction

- Weigh 10.0 g of a homogenized and sieved soil sample.
- For recovery studies, spike the soil sample with a known concentration of 2,4-D standard solution (e.g., 0.5 mL of a 10 ppm standard). Allow the spiked sample to stand for 24 hours at ambient temperature.
- Place the soil sample into a porous cellulose thimble.
- Extract the sample with 25 mL of acetonitrile using a modified Soxhlet apparatus.
- Filter the extract through a fine microfiber paper.

- Concentrate the total extract using a rotary evaporator.
- Dry the residue under a stream of ultra-high purity nitrogen gas.
- Reconstitute the dried extract in 1 mL of acetonitrile.[\[1\]](#)
- Clean up the sample using a microcolumn of florisil before HPLC analysis.[\[1\]](#)

2. HPLC Analysis

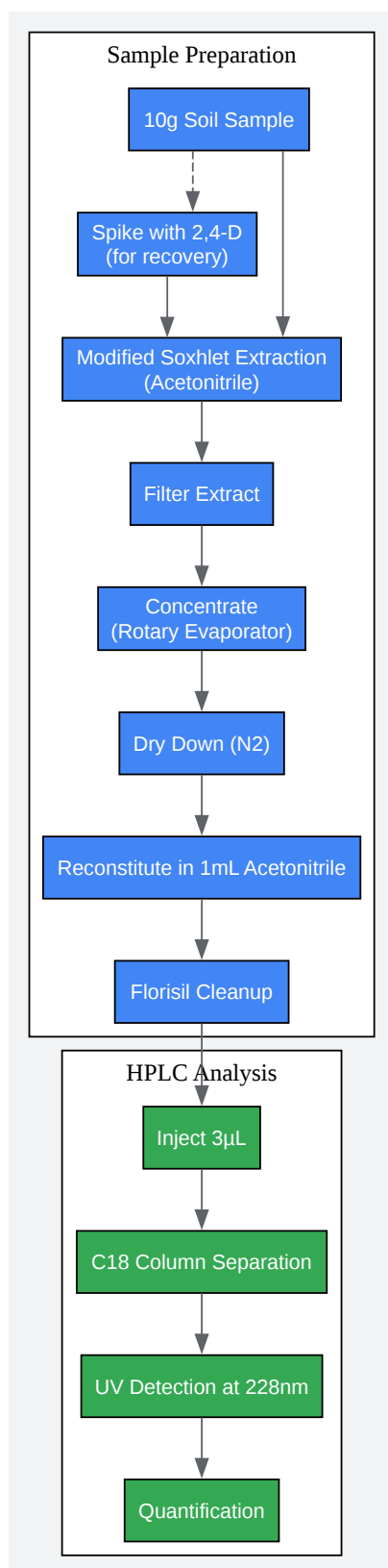
- HPLC System: A standard HPLC system equipped with a UV detector.
- Column: Waters μ Bondapak C18 (4.6 mm i.d. $\times$ 250 mm length, 5 μ m particle size).[\[1\]](#)
- Mobile Phase: An isocratic mixture of 75% acetonitrile and 25% HPLC-grade water.[\[1\]](#)
- Flow Rate: 1.0 mL/min.[\[1\]](#)
- Injection Volume: 3 μ L.[\[1\]](#)
- Detector Wavelength: 228 nm.[\[1\]](#)
- Column Temperature: 25°C.[\[1\]](#)

Quantitative Data Summary

Parameter	Spiked Soil Samples	Unspiked Soil Samples
Limit of Detection (LOD)	0.005 ppm	0.003 ppm
Limit of Quantitation (LOQ)	0.010 ppm	0.006 ppm
Recovery	85% - 100%	N/A
Measured Concentration	0.010 - 0.020 ppm	0.006 - 0.012 ppm

Table 1: Quantitative performance data for the analysis of 2,4-D in soil samples.[\[1\]](#)

Experimental Workflow Diagram



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Caption: Workflow for 2,4-D analysis in soil.

Application Note 2: Analysis of 2,4-D in Water Samples

This application note presents a method for the determination of 2,4-D residues in water samples using HPLC with UV detection, following a salting-out assisted liquid-liquid extraction (SALLE) for sample pre-concentration.

Experimental Protocol

1. Sample Preparation: Salting-Out Assisted Liquid-Liquid Extraction (SALLE)

- Take 4 mL of the water sample and adjust the pH to 2.[\[2\]](#)
- Add 1 mL of acetonitrile to the sample.[\[2\]](#)
- Add 5 mL of a salting-out solution containing 5% w/v sodium chloride.[\[2\]](#)
- Vortex the mixture to ensure thorough mixing and phase separation.
- Collect the organic phase (acetonitrile) for HPLC analysis.

2. HPLC Analysis

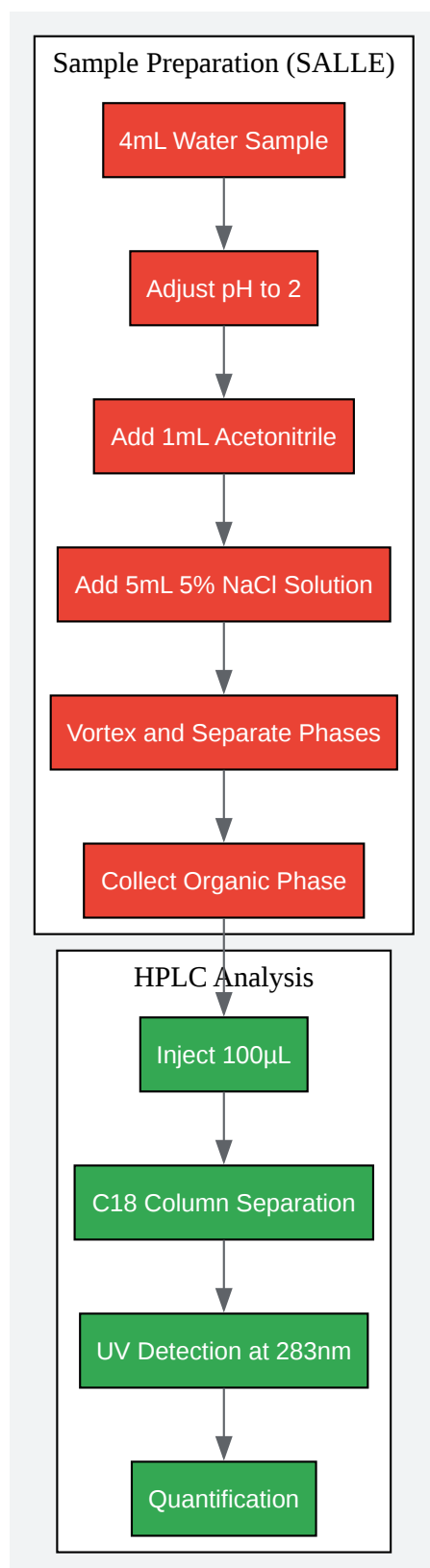
- HPLC System: A standard HPLC system with a UV detector.
- Column: 100-5-C18 column (250 mm × 4.6 mm).[\[2\]](#)
- Mobile Phase: A mixture of acetonitrile, deionized water, and acetic acid in a volumetric ratio of 80:19.5:0.5.[\[2\]](#)
- Flow Rate: 1.0 mL/min.[\[2\]](#)
- Injection Volume: 100 µL.[\[2\]](#)
- Detector Wavelength: 283 nm.[\[2\]](#)
- Column Temperature: 40°C.[\[2\]](#)

Quantitative Data Summary

Parameter	Value
Limit of Detection (LOD)	0.004 µg/L
Limit of Quantitation (LOQ)	0.01 µg/L
Calibration Curve Range	0.01–50 µg/L
Correlation Coefficient (R ²)	0.9999
Extraction Efficiency	99.69%
Recovery in Real Samples	95.98% - 115%

Table 2: Quantitative performance data for the analysis of 2,4-D in water samples.[2]

Experimental Workflow Diagram



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Caption: Workflow for 2,4-D analysis in water.

Application Note 3: Analysis of 2,4-D in Rat Serum for Pharmacokinetic Studies

This application note provides a simple and rapid HPLC method with UV detection for the determination of 2,4-D in rat serum, suitable for pharmacokinetic studies.[\[3\]](#)[\[4\]](#)

Experimental Protocol

1. Sample Preparation: Protein Precipitation

- Pipette 100 μ L of rat serum into a 1.5 mL Eppendorf tube.[\[3\]](#)[\[4\]](#)
- Add three times the volume of acetonitrile (300 μ L) to the serum sample.[\[3\]](#)[\[4\]](#)
- Vortex the mixture for 3 minutes to precipitate proteins.[\[3\]](#)[\[4\]](#)
- Centrifuge the sample at 12,000 rpm for 10 minutes at 4°C.[\[3\]](#)[\[4\]](#)
- Filter the supernatant through a 0.22 μ m nylon membrane filter into an LC vial for HPLC analysis.[\[3\]](#)

2. HPLC Analysis

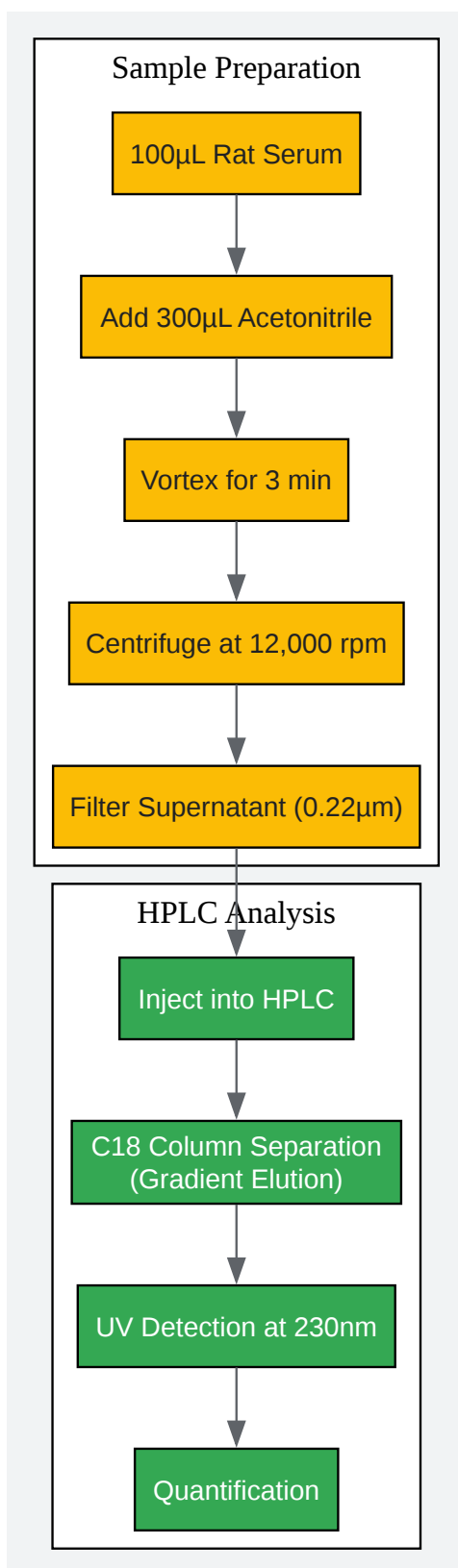
- HPLC System: A standard HPLC system with a UV detector.
- Column: XDB-C18 column.[\[3\]](#)[\[4\]](#)
- Mobile Phase: A gradient elution using:
 - Solvent A: Acetonitrile.[\[3\]](#)[\[4\]](#)
 - Solvent B: 0.02 M ammonium acetate containing 0.1% formic acid.[\[3\]](#)[\[4\]](#)
- Flow Rate: 1.0 mL/min.[\[3\]](#)[\[4\]](#)
- Detector Wavelength: 230 nm.[\[3\]](#)[\[4\]](#)

Quantitative Data Summary

Parameter	Value
Calibration Curve Range	0.1–400 mg/L
Correlation Coefficient (R^2)	> 0.999
Lower Limit of Quantification (LLOQ)	0.3 mg/L
Recovery	100.4% - 101.9%
Retention Time	~4.7 min

Table 3: Quantitative performance data for the analysis of 2,4-D in rat serum.[\[4\]](#)

Experimental Workflow Diagram



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Caption: Workflow for 2,4-D analysis in serum.

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References

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- [2. deswater.com \[deswater.com\]](#)
- [3. Determination of 2,4-Dichlorophenoxyacetic acid \(2,4-D\) in rat serum for pharmacokinetic studies with a simple HPLC method | PLOS One \[journals.plos.org\]](#)
- [4. Determination of 2,4-Dichlorophenoxyacetic acid \(2,4-D\) in rat serum for pharmacokinetic studies with a simple HPLC method - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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